

Structural Analysis of 2-methyl-2-(methyldithio)propanal: A Technical Guide

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Compound of Interest

Compound Name: 2-(Methyldithio)isobutyraldehyde

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Abstract

2-methyl-2-(methyldithio)propanal is an organosulfur compound that has been identified as a contributor to the aroma profile of certain food products, particularly imparting grilled and savory notes.^[1] As a member of the dialkyldisulfide class of molecules, it possesses a unique structural arrangement that warrants a detailed analytical investigation. This technical guide provides a comprehensive overview of the structural and chemical properties of 2-methyl-2-(methyldithio)propanal, including proposed methodologies for its synthesis and characterization. Furthermore, this document explores its potential, though largely uncharacterized, biological relevance by examining the known activities of structurally related dialkyldisulfides. The information presented herein is intended to serve as a foundational resource for researchers in the fields of flavor chemistry, natural products, and drug discovery.

Chemical and Physical Properties

2-methyl-2-(methyldithio)propanal is a volatile organic compound with the chemical formula C5H10OS2.^[2] It is classified as a dialkyldisulfide, characterized by the presence of a disulfide bond (S-S) linking a methyl group and a 2-methylpropanal moiety. The presence of both an aldehyde functional group and a disulfide linkage contributes to its chemical reactivity and distinct organoleptic properties.^{[2][3]}

Table 1: Physicochemical Properties of 2-methyl-2-(methyldithio)propanal

Property	Value	Source
Molecular Formula	C5H10OS2	[2]
Molecular Weight	150.26 g/mol	[4]
CAS Number	67952-60-7	[4]
Appearance	Colorless to pale yellow liquid (estimated)	[5]
Boiling Point	184-185 °C at 760 mmHg	[5]
Flash Point	72.22 °C	[5]
Water Solubility	Very slightly soluble	[5]
logP (o/w)	2.234 (estimated)	[5]
Synonyms	2-methyl-2- (methyldithio)propionaldehyde, [4] FEMA 3866	

Proposed Synthesis

While a specific, detailed experimental protocol for the synthesis of 2-methyl-2-(methyldithio)propanal is not readily available in the peer-reviewed literature, a plausible synthetic route can be proposed based on established organosulfur chemistry. A potential two-step approach starting from isobutyraldehyde is outlined below.

Experimental Protocol: Proposed Synthesis

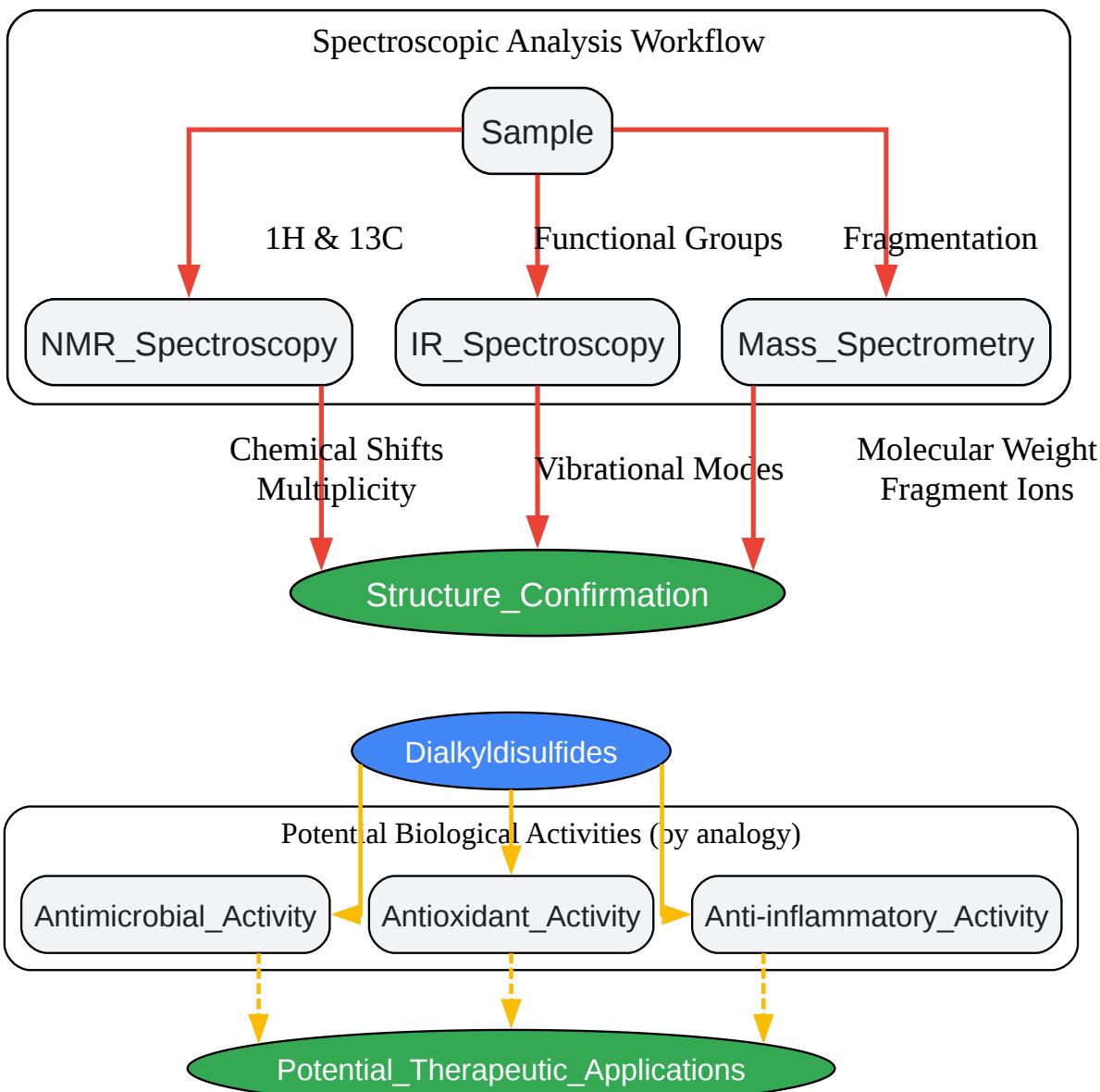
Step 1: α -Thiolation of Isobutyraldehyde

- To a solution of isobutyraldehyde in an aprotic solvent (e.g., tetrahydrofuran), add a strong, non-nucleophilic base such as lithium diisopropylamide (LDA) at a low temperature (-78 °C) to form the corresponding enolate.
- Slowly add elemental sulfur (S8) to the enolate solution.

- Quench the reaction with a reducing agent, such as sodium borohydride, to yield 2-methyl-2-mercaptopropanal.
- Purify the intermediate product by column chromatography.

Step 2: Formation of the Disulfide Bond

- Dissolve the purified 2-methyl-2-mercaptopropanal in a suitable solvent (e.g., dichloromethane).
- Add a methylsulfonylating agent, such as methanesulfonyl chloride (CH_3SCl) or, alternatively, react it with dimethyl disulfide (CH_3SSCH_3) in the presence of a mild base.
- Monitor the reaction by thin-layer chromatography (TLC) until completion.
- Wash the reaction mixture with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the final product, 2-methyl-2-(methyldithio)propanal, by vacuum distillation or column chromatography.



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